

image artifact correction in ^{68}Ga -NOTA-AE105 PET imaging

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Compound of Interest

Compound Name: *Nota-AE105*

Cat. No.: *B12388337*

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Technical Support Center: ^{68}Ga -NOTA-AE105 PET Imaging

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing ^{68}Ga -NOTA-AE105 for Positron Emission Tomography (PET) imaging. Our goal is to help you identify and resolve common image artifacts to ensure high-quality, quantifiable data for your preclinical and clinical research.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the most common image artifacts encountered in ^{68}Ga -NOTA-AE105 PET imaging?

A1: The most frequently observed image artifacts in ^{68}Ga -NOTA-AE105 PET imaging are similar to those seen with other ^{68}Ga -labeled tracers. These primarily include:

- **Motion Artifacts:** Caused by patient or subject movement during the scan, leading to blurring and misregistration of the PET data with the anatomical images (CT or MRI).
- **Attenuation Correction Artifacts:** Arise from inaccuracies in the attenuation map, which is used to correct for the absorption of photons within the body. This can be due to metal implants, contrast media, or patient movement between the CT/MRI and PET acquisitions.
- **Scatter Artifacts:** Result from Compton scattering of photons, which can lead to a loss of image contrast and quantitative accuracy. A specific manifestation is the "halo" artifact, often seen around areas of high tracer uptake.[\[1\]](#)[\[2\]](#)
- **Noise and Reconstruction Artifacts:** Can be influenced by low count statistics, the reconstruction algorithm used, and the choice of post-reconstruction filtering. High noise can obscure small lesions.
- **Metal-Induced Artifacts:** Presence of metallic implants (e.g., dental fillings, surgical clips, prostheses) can cause severe streaking artifacts on the CT-based attenuation correction map, leading to erroneous PET uptake values.

Q2: I am observing a "halo" or "aura" of artificially low uptake around a tumor with high ⁶⁸Ga-NOTA-AE105 accumulation. What is causing this and how can I correct it?

A2: This phenomenon is known as a "halo artifact" and is typically a result of incorrect scatter scaling during image reconstruction.[\[1\]](#) Tracers with high specific uptake, like ⁶⁸Ga-NOTA-AE105, can lead to poor count statistics in the surrounding tissues, which can challenge certain scatter correction algorithms.[\[1\]](#)

Troubleshooting Steps:

- **Review Scatter Correction Method:** The tail-fitted scatter scaling (TFSS) method has been reported to be prone to inducing halo artifacts in some cases.[\[1\]](#)
- **Implement Alternative Scatter Scaling:** Consider using a maximum-likelihood scatter scaling (MLSS) algorithm. Studies have shown that MLSS can reduce halo artifacts and improve

quantitative accuracy, especially near areas of high tracer concentration like the bladder. A visual inspection of MLSS-corrected images has been scored higher than TFSS-corrected reconstructions.

- **Consult with Imaging Physicist:** Discuss the reconstruction parameters with a qualified medical physicist to optimize the scatter correction for your specific imaging protocol and scanner.

Q3: My PET images appear blurry, and there is a mismatch between the PET signal and the anatomical location on the CT/MRI. How can I prevent this?

A3: This issue is characteristic of motion artifacts. Patient or subject movement during the relatively long PET acquisition time is a common cause.

Preventative Measures & Corrections:

- **Patient Comfort and Immobilization:** Ensure the subject is comfortable and use appropriate immobilization devices (e.g., headrests, straps, vacuum bags) to minimize movement.
- **Clear Instructions:** Provide clear instructions to the patient to remain as still as possible during the scan.
- **Motion Correction Software:** If available, utilize motion correction software. These algorithms can track patient movement during the scan and retrospectively correct the PET data.
- **Shorter Acquisition Times:** Where feasible, optimizing the injected dose and scanner parameters may allow for shorter acquisition times per bed position, reducing the window for patient motion.
- **Quality Control:** Always review the scout/localizer scans and co-registration of PET and CT/MRI data before finalizing the reconstruction.

Q4: I am seeing areas of artificially high or low ⁶⁸Ga-NOTA-AE105 uptake that do not correspond to expected

biodistribution, particularly near the lungs or diaphragm. What could be the cause?

A4: This is often due to respiratory motion, which leads to a mismatch between the CT (often a single breath-hold snapshot) and the PET data (acquired over several minutes of free breathing). This results in inaccurate attenuation correction.

Troubleshooting and Correction Strategies:

- **Respiratory Gating:** The most effective solution is to use respiratory gating. This involves monitoring the patient's breathing cycle and acquiring data only during a specific phase (e.g., end-expiration).
- **Averaged CT:** Acquiring a slow, "averaged" CT scan over several breathing cycles can create an attenuation map that better represents the average anatomy during the PET scan.
- **Deep Learning-Based Attenuation Correction:** For PET/MRI, deep learning-based methods can generate a pseudoCT from MRI sequences (e.g., UTE) for attenuation correction, which can be less susceptible to motion artifacts than a separate CT scan.

Quantitative Data Summary

The following tables summarize key quantitative data from studies involving ⁶⁸Ga-**NOTA-AE105**, providing a reference for expected uptake values and performance metrics.

Table 1: Biodistribution and Dosimetry of ⁶⁸Ga-**NOTA-AE105**

Parameter	Value	Reference
Effective Dose	0.015 mSv/MBq	
Typical Clinical Dose	~200 MBq	
Resulting Radiation Burden	~3 mSv	
Primary Clearance Route	Renal Excretion	

Table 2: Tumor-to-Background Ratios for uPAR PET Tracers in a Glioblastoma Model

Tracer	Tumor-to-Background Ratio	P-value vs. ^{18}F -FET	Reference
^{68}Ga -NOTA-AE105	7.6 ± 2.1	< 0.05	
^{64}Cu -NOTA-AE105	10.6 ± 2.3	< 0.01	
^{18}F -FET	1.8 ± 0.3	-	

Experimental Protocols

Protocol 1: ^{68}Ga -NOTA-AE105 PET/CT Imaging

Procedure

This protocol outlines a general procedure for patient imaging. Specific parameters may vary based on the scanner and clinical indication.

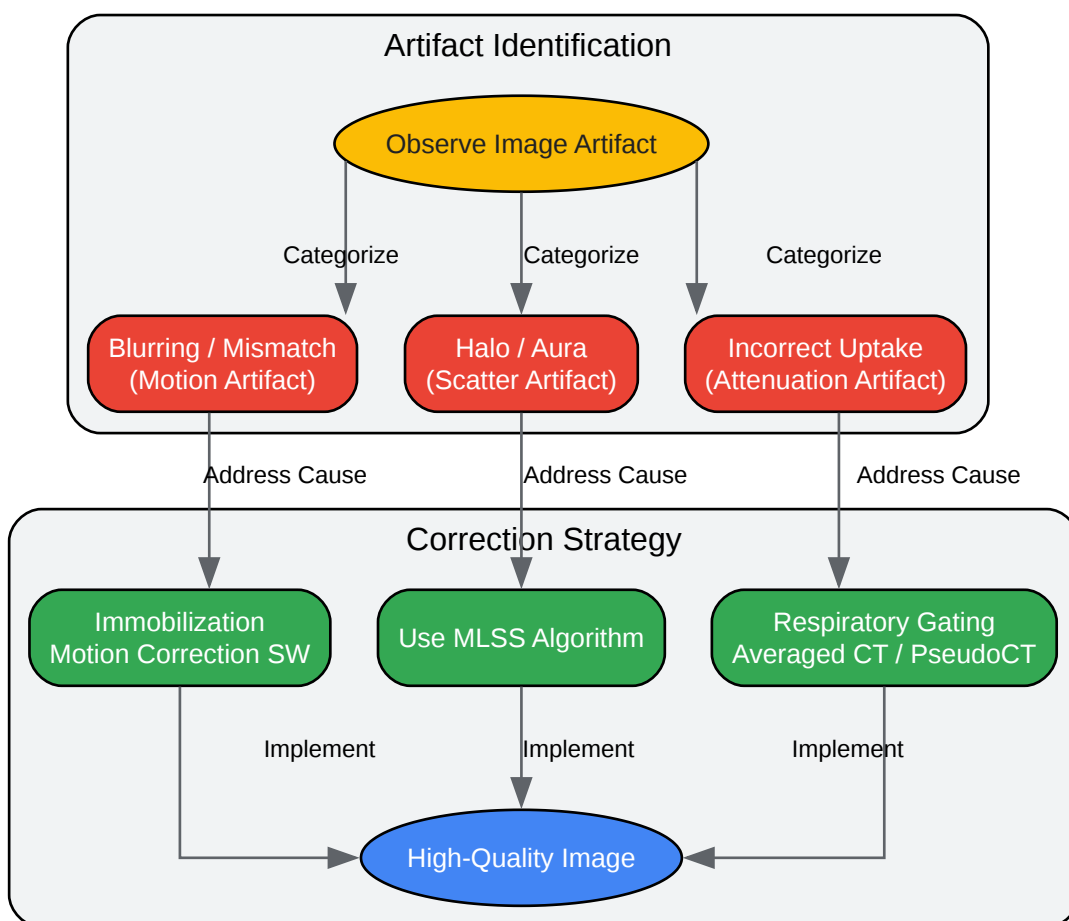
- Patient Preparation: Patients may be asked to void before the examination. No bladder catheter is typically required.
- Radiotracer Administration: An intravenous dose of approximately 200 MBq of ^{68}Ga -**NOTA-AE105** is administered.
- Uptake Time: PET scans typically begin 20 to 60 minutes after the injection.
- CT Acquisition: A low-dose CT scan is performed for attenuation correction and anatomical localization.
- PET Acquisition: Whole-body PET scans are acquired in 3D mode, with an acquisition time of approximately 2-4 minutes per bed position.
- Image Reconstruction: PET data are corrected for attenuation and scatter and reconstructed using an iterative algorithm such as 3D-OP-OSEM (3-dimensional ordinary Poisson-ordered-subset expectation maximization).

Protocol 2: Scatter Correction using Maximum-Likelihood Scatter Scaling (MLSS)

This protocol describes the application of an alternative scatter correction method to mitigate halo artifacts.

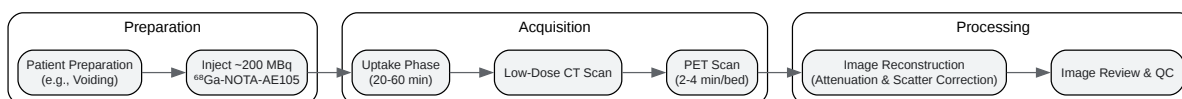
- **Data Acquisition:** Acquire PET data as per the standard protocol.
- **Reconstruction Setup:** During the image reconstruction setup, select the Maximum-Likelihood Scatter Scaling (MLSS) option instead of the default Tail-Fitted Scatter Scaling (TFSS).
- **Iterative Reconstruction:** Proceed with the iterative reconstruction of the PET data (e.g., using 3D-OP-OSEM).
- **Image Evaluation:** Visually and quantitatively compare the MLSS-reconstructed images with those reconstructed using TFSS, specifically examining regions around high-uptake areas for the presence of halo artifacts. A study noted a relative difference in tracer uptake of up to 94.7% near the bladder when comparing the two methods.

Visualizations



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Caption: Workflow for identifying and correcting common PET artifacts.



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Caption: Standard experimental workflow for ^{68}Ga -NOTA-AE105 PET/CT imaging.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. 68Ga Scatter Correction to Eliminate Halo-Artifacts in PET Imaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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